

Methyl Heptafluorobutyrate: A High-Performance Solvent for Modern Organic Synthesis

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Compound of Interest

Compound Name: Methyl heptafluorobutyrate

Cat. No.: B1199088

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Introduction

Methyl heptafluorobutyrate (MHFB), a fluorinated ester with the chemical formula $C_5H_3F_7O_2$, is emerging as a promising solvent for a variety of organic reactions. Its unique combination of physical and chemical properties, including high density, moderate boiling point, and low toxicity, positions it as a viable alternative to conventional organic solvents.^{[1][2]} This document provides detailed application notes and protocols for the use of **methyl heptafluorobutyrate** as a solvent in key organic transformations, targeting researchers, scientists, and professionals in drug development.

Physicochemical Properties

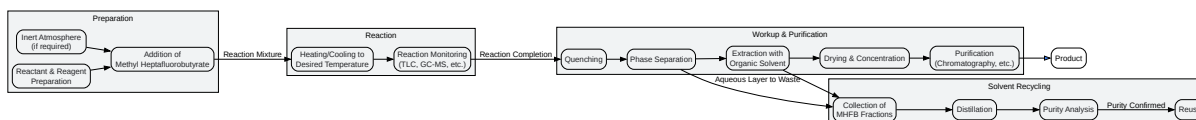
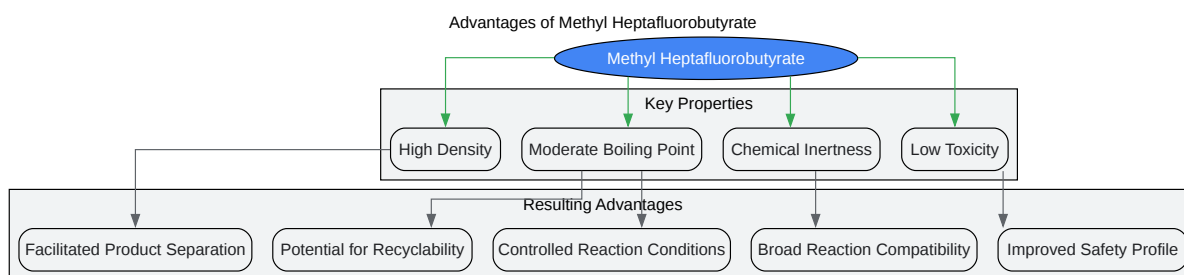
A comprehensive understanding of a solvent's properties is crucial for its effective application.

Methyl heptafluorobutyrate is a colorless, clear liquid with a suite of characteristics that make it an attractive medium for chemical reactions.^[2]

Property	Value	Reference
CAS Number	356-24-1	[1] [3]
Molecular Formula	C ₅ H ₃ F ₇ O ₂	[1] [2] [3]
Molecular Weight	228.07 g/mol	[2] [3]
Boiling Point	80-81 °C	[1] [2] [4]
Melting Point	-86 °C	[1] [4]
Density	1.472 g/mL at 25 °C	[1] [4]
Refractive Index	n _{20/D} 1.293	[1] [2]
Flash Point	>230 °F (>110 °C)	[1] [4]
Vapor Pressure	87 mmHg at 25 °C	[1]
Solubility in Water	Slight	[1]

Advantages of Methyl Heptafluorobutyrate as a Solvent

The unique properties of **methyl heptafluorobutyrate** offer several advantages in the context of organic synthesis, aligning with the principles of green chemistry.



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